

Thiogeraniol: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Thiogeraniol

Cat. No.: B1239506

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CAS Number: 39067-80-6

Molecular Formula: C₁₀H₁₈S

Molecular Weight: 170.32 g/mol

IUPAC Name: (2E)-3,7-dimethylocta-2,6-diene-1-thiol

This technical guide provides an in-depth overview of **Thiogeraniol**, a sulfur-containing monoterpene of interest to researchers, scientists, and drug development professionals. The document covers its chemical properties, synthesis, and known biological activities, with a focus on its potential therapeutic applications.

Chemical Structure and Properties

Thiogeraniol is an acyclic monoterpene and a thiol, structurally derived from geraniol by the substitution of the hydroxyl group with a thiol group.^{[1][2][3]} This structural modification imparts distinct chemical reactivity and potential biological activities.

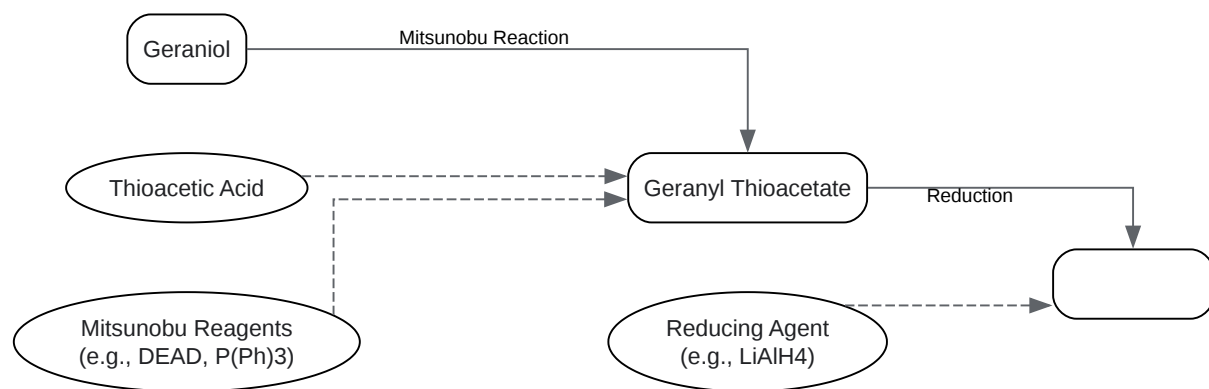
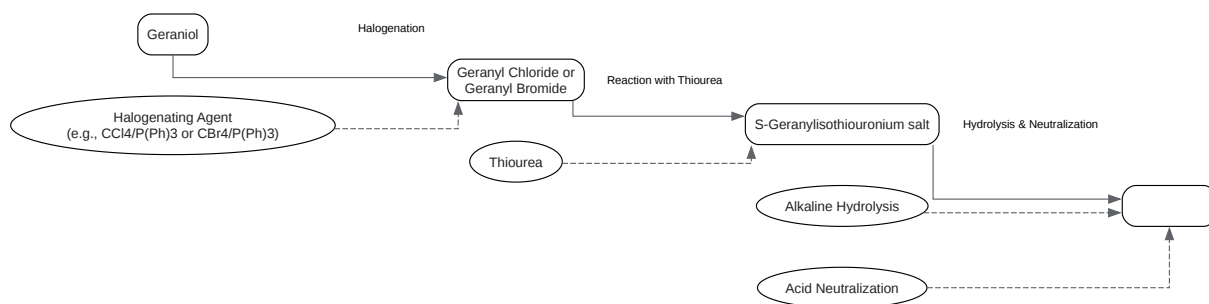
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ S	[1][3]
Molecular Weight	170.32 g/mol	[1][3]
CAS Number	39067-80-6	[1]
Appearance	Yellow to orange liquid	[3]
Density	0.903-0.921 g/cm ³	[3]
Refractive Index	1.503-1.513	[3]
SMILES	<chem>CC(=CCCC(=CCS)C)C</chem>	[1]
InChI	InChI=1S/C10H18S/c1-9(2)5-4-6-10(3)7-8-11/h5,7,11H,4,6,8H2,1-3H3/b10-7+	[1]

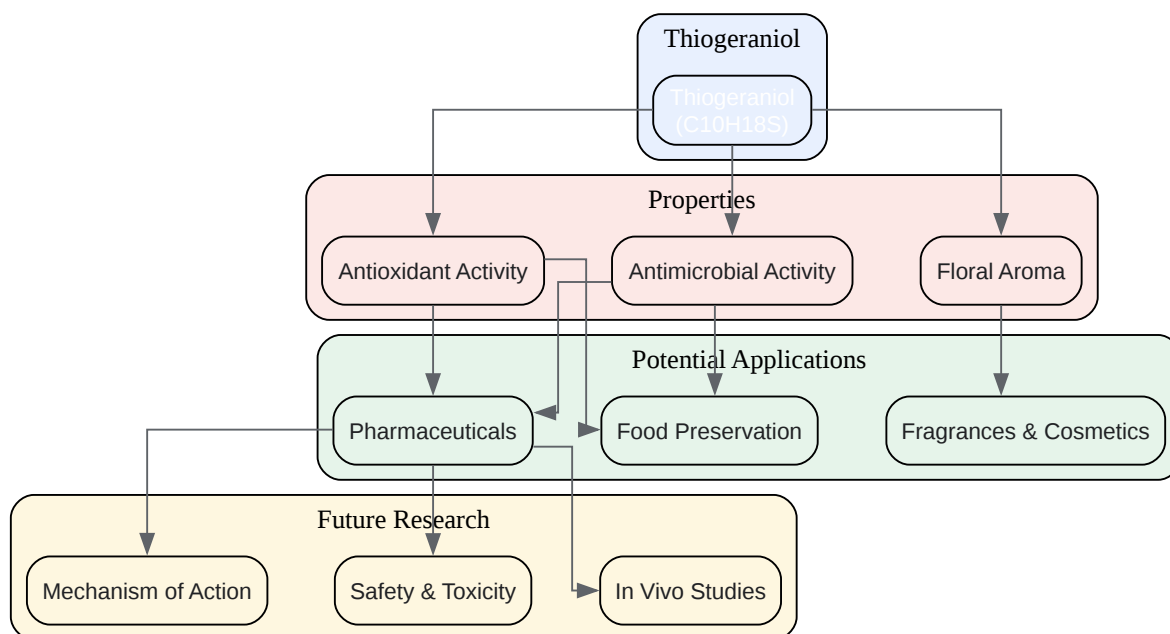
Synthesis of Thiogeraniol

Several methods for the synthesis of **Thiogeraniol** have been reported, primarily involving the conversion of geraniol. Two prominent methods are detailed below.

Synthesis via Halogenation of Geraniol

A common synthetic route involves the halogenation of geraniol followed by reaction with a sulfur source.





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References

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